

# dodemorph acetate environmental impact assessment

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## Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

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## Environmental Profile of Dodemorph Acetate

The following table summarizes the key environmental fate parameters for **dodemorph acetate**, which are crucial for understanding its potential impact [1].

Parameter	Value	Interpretation & Implication
Solubility in Water (at 20°C, pH 7)	746 mg/L [1]	<b>Moderate.</b> Indicates potential for mobility and leaching in soil water.
Octanol-Water Partition Coefficient (Log KOW)	4.23 (High) [1]	<b>High.</b> Suggests a tendency to bioaccumulate in fatty tissues of organisms.
Vapour Pressure (at 20°C)	12 mPa [1]	<b>Highly volatile.</b> Risk of atmospheric drift during and after application.
Henry's Law Constant	Data available but value not fully specified in results [1]	Further defines partitioning between air and water; key for modeling dispersion.
Dissociation Constant (pKa)	8.5 [1]	Weak acid. Behavior and absorption can change with environmental pH.

A critical finding from scientific investigation is its **persistence under anaerobic conditions**, such as those found in biological waste treatment and aquatic sediments. One study concluded that dodemorph was **stable and showed no significant degradation** during experiments simulating anaerobic digestion, and it also did not degrade under various pH conditions or in the presence of dissolved organic carbon [2]. This suggests that once introduced into the environment, it may remain for extended periods in low-oxygen niches.

## Ecotoxicity and Non-Target Effects

The data on effects on non-target species is limited, but one study provides specific insights:

- **Effect on Predatory Mites:** In greenhouse trials on roses, dodemorph was found to be harmless to the predatory mite *Euseius gallicus*, a beneficial organism used for biological pest control. This is a favorable characteristic from an Integrated Pest Management (IPM) perspective, especially when compared to neonicotinoid insecticides and certain acaricides tested in the same study, which showed significant toxicity to the mites [3].

## Experimental Protocols for Key Findings

To help interpret the key data, here are the methodologies behind the critical studies cited.

### 1. Anaerobic Degradation Study [2]

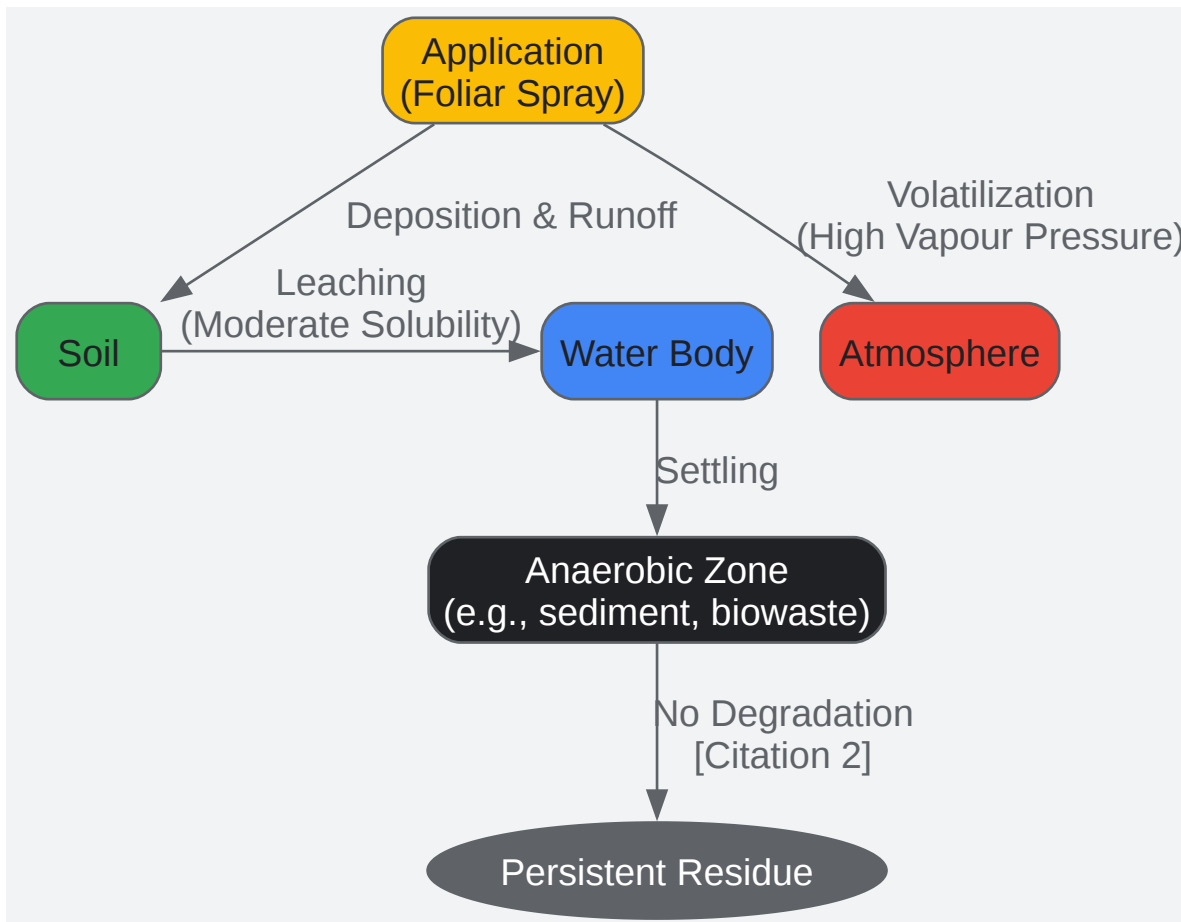
- **Objective:** To evaluate the fate of dodemorph during anaerobic digestion of biological waste.
- **Methodology:**
  - A synthetic biological waste matrix was created using rabbit food, cellulose powder, and paper to ensure reproducible conditions.
  - The experiment was conducted using laboratory-scale reactors under controlled **mesophilic (35°C)** and **thermophilic (55°C)** conditions.
  - Dodemorph was added, and its concentration was monitored in both the solid and liquid phases of the reactor content over time.
  - Additional abiotic experiments tested dodemorph's stability at different pH levels and in the presence of dissolved organic carbon (DOC).
- **Key Outcome:** No significant decrease in dodemorph concentration was observed under any of the tested anaerobic or abiotic conditions, leading to the conclusion of its high stability.

### 2. Non-Target Effects on Predatory Mites [3]

- **Objective:** To assess the toxicity of commonly used plant protection products, including dodemorph, on *Euseius gallicus*.
- **Methodology:**
  - The study was conducted in a **greenhouse** on rose plants.
  - The number of eggs and motile life stages of the predatory mites were counted after exposure to the tested products.
  - The results for dodemorph were compared against a control group treated only with water.
- **Key Outcome:** No significant reduction in mite numbers was observed in the dodemorph-treated groups compared to the control, leading to its classification as "harmless."

## Environmental Pathway and Stability

The diagram below synthesizes the environmental behavior of **dodemorph acetate** based on the available data, highlighting its key pathways and persistence.



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## Limitations and Data Gaps

This assessment is constrained by several significant data gaps:

- **Lack of Direct Comparisons:** The search results do not contain head-to-head experimental studies comparing **dodemorph acetate**'s environmental impact against other common fungicides.
- **Limited Ecotoxicity Data:** Information is missing on effects on a broad range of non-target organisms, such as aquatic invertebrates, fish, bees, and soil microorganisms.
- **Absence of Modern Data:** Much of the foundational environmental fate data and the key anaerobic degradation study are over 15 years old [2]. More recent research may be available but was not captured in this search.

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## References

1. (Ref: BAS 238F) Dodemorph acetate [sitem.herts.ac.uk]
2. Fate of the fungicide dodemorph during anaerobic ... [sciencedirect.com]
3. Non-target effects of commonly used plant protection products in roses... [pubmed.ncbi.nlm.nih.gov]

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